

The Environmental Fate and Degradation of Cashmeran: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cashmeran

Cat. No.: B120643

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cashmeran, with the chemical name 1,2,3,5,6,7-hexahydro-1,1,2,3,3-pentamethyl-4H-inden-4-one and CAS number 33704-61-9, is a synthetic fragrance ingredient widely used in a variety of consumer products, including perfumes, cosmetics, and household cleaners.^{[1][2]} Its characteristic warm, musky, and woody scent has made it a popular component in fragrance formulations.^{[2][3]} As a result of its widespread use, **Cashmeran** is released into the environment primarily through wastewater treatment plant (WWTP) effluents.^{[1][4]} This technical guide provides an in-depth overview of the environmental fate and degradation of **Cashmeran**, compiling available data on its physicochemical properties, biodegradability, bioaccumulation potential, and photodegradation. Detailed experimental protocols for key studies and diagrams illustrating its environmental pathways are also presented to support further research and risk assessment.

Physicochemical Properties

The environmental partitioning and fate of a chemical are largely governed by its physicochemical properties. **Cashmeran** is a solid at room temperature with a relatively low melting point.^{[2][5]} It is characterized by low water solubility and a high octanol-water partition coefficient (log Kow), indicating its lipophilic nature and a tendency to partition to organic matter in soil and sediment.^[3]

Table 1: Physicochemical Properties of **Cashmeran**

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₂ O	[3]
Molecular Weight	206.32 g/mol	[2]
Physical Form	White to off-white solid	[3]
Melting Point	27 °C	[1][5]
Boiling Point	220-286 °C (decomposition may occur at 220 °C)	[1][2][5]
Vapour Pressure	1 Pa @ 25 °C	[1]
Water Solubility	49.1 mg/L @ 20 °C	[1]
Octanol-Water Partition Coefficient (log K _{ow})	4.2 @ 20 °C	[1][3]
Henry's Law Constant	1.44 Pa·m ³ /mol	[6]
Soil Adsorption Coefficient (log K _{oc})	2.3	[1]

Environmental Fate and Degradation

The environmental fate of **Cashmeran** is influenced by a combination of biotic and abiotic processes. Due to its physicochemical properties, upon release into the aquatic environment, it has a tendency to adsorb to suspended solids and sediments.[3]

Biodegradation

Studies on the biodegradability of **Cashmeran** have consistently shown that it is not readily biodegradable.[1][3] This persistence suggests that it has the potential to remain in the environment for extended periods.

Table 2: Biodegradability of **Cashmeran**

Test Type	Duration	Biodegradation	Reference
OECD TG 301C (Modified MITI Test I)	28 days	0%	[1][3]

This lack of significant biodegradation in standard tests indicates that microbial degradation in conventional wastewater treatment plants and the wider environment is likely to be a slow process.

Bioaccumulation

Cashmeran's high log Kow value suggests a potential for bioaccumulation in aquatic organisms.[1] However, experimental data from bioconcentration studies indicate a low to moderate potential for bioaccumulation in fish.

Table 3: Bioaccumulation of **Cashmeran**

Test Type	Species	Duration	Bioconcentration Factor (BCF)	Reference
OECD TG 305	Cyprinus carpio (Carp)	56 days	157 L/kg (lipid-normalized)	[3]

The measured BCF is below the threshold for classification as a bioaccumulative substance.[3]

Photodegradation

Photodegradation is a significant abiotic degradation pathway for **Cashmeran**. In the atmosphere, it is expected to be rapidly degraded by hydroxyl radicals.[1] Studies have also shown that **Cashmeran** can be photodegraded by UV irradiation in aqueous solutions.[7]

Table 4: Photodegradation of **Cashmeran**

Compartment	Process	Half-life	Reference
Atmosphere	Photo-oxidation by hydroxyl radicals	1.2 hours (calculated)	[1]
Aquatic Environment	UV irradiation	Readily photodegraded	[7]

Experimental Protocols

OECD Test Guideline 301C: Ready Biodegradability – Modified MITI Test (I)

This test is designed to assess the ready biodegradability of chemicals by aerobic microorganisms.[6][8]

- Principle: The consumption of oxygen by a microbial inoculum in the presence of the test substance is measured over a 28-day period.[8] Biodegradation is calculated as the percentage of the theoretical oxygen demand (ThOD) consumed.
- Inoculum: Activated sludge from a wastewater treatment plant treating predominantly domestic sewage is typically used.[5]
- Test Conditions: The test is conducted in the dark at a constant temperature (25 ± 1 °C) in a closed respirometer.[8] The test substance is the sole source of organic carbon.
- Procedure:
 - A defined volume of mineral medium is inoculated with a small volume of activated sludge.
 - The test substance is added to the test flasks, and control flasks contain only the inoculum and mineral medium.
 - The oxygen consumption is measured continuously or at frequent intervals for 28 days.
 - The percentage biodegradation is calculated by comparing the oxygen consumed by the test substance (corrected for the blank) with its ThOD.

- **Pass Level:** A substance is considered readily biodegradable if it reaches 60% of its ThOD within a 10-day window during the 28-day test period.[\[6\]](#)

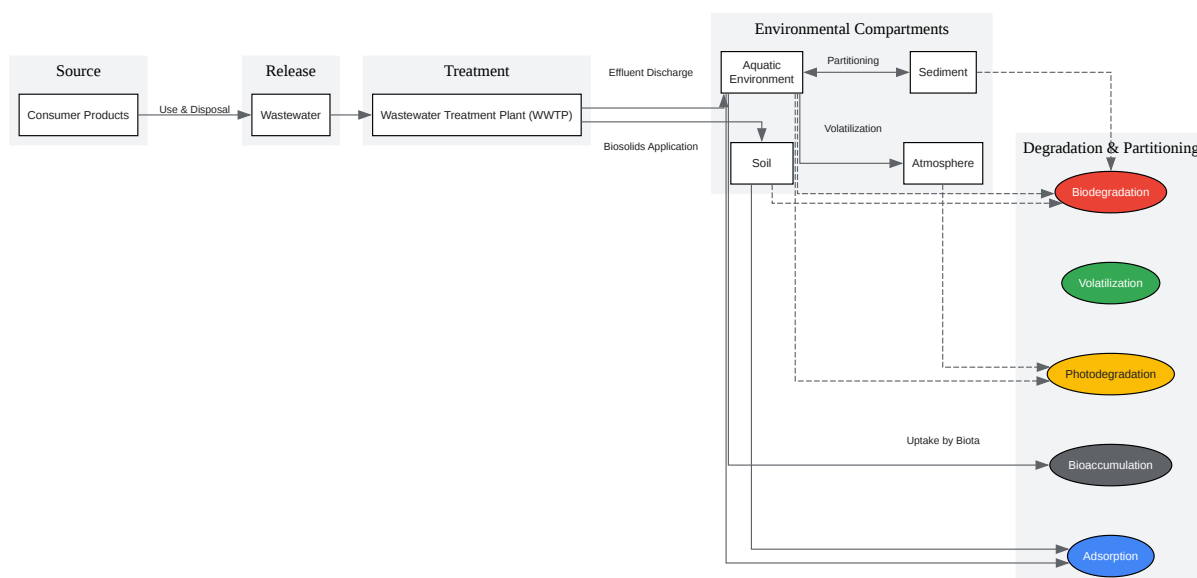
OECD Test Guideline 305: Bioconcentration in Fish

This guideline describes a procedure to determine the bioconcentration of a chemical in fish.[\[9\]](#)
[\[10\]](#)

- **Principle:** Fish are exposed to the test substance in water under flow-through or semi-static conditions for a defined period (uptake phase), followed by a period in clean water (depuration phase).[\[11\]](#) The concentration of the test substance in the fish tissue is measured at intervals during both phases.
- **Test Species:** A variety of fish species can be used, with carp (*Cyprinus carpio*) being a common choice.[\[3\]](#)
- **Test Conditions:** The test is conducted at a constant temperature with controlled water quality parameters (e.g., pH, dissolved oxygen).[\[11\]](#)
- **Procedure:**
 - **Uptake Phase:** Fish are exposed to a constant, sublethal concentration of the test substance in the water for a period of up to 28 days.[\[1\]](#) Water and fish samples are taken at regular intervals for analysis.
 - **Depuration Phase:** After the uptake phase, the remaining fish are transferred to clean water and monitored for a period to determine the rate of elimination of the substance. Fish samples are taken at intervals.
- **Data Analysis:** The bioconcentration factor (BCF) is calculated as the ratio of the concentration of the test substance in the fish (C_f) to its concentration in the water (C_w) at steady-state. A kinetic BCF can also be calculated from the uptake and depuration rate constants.

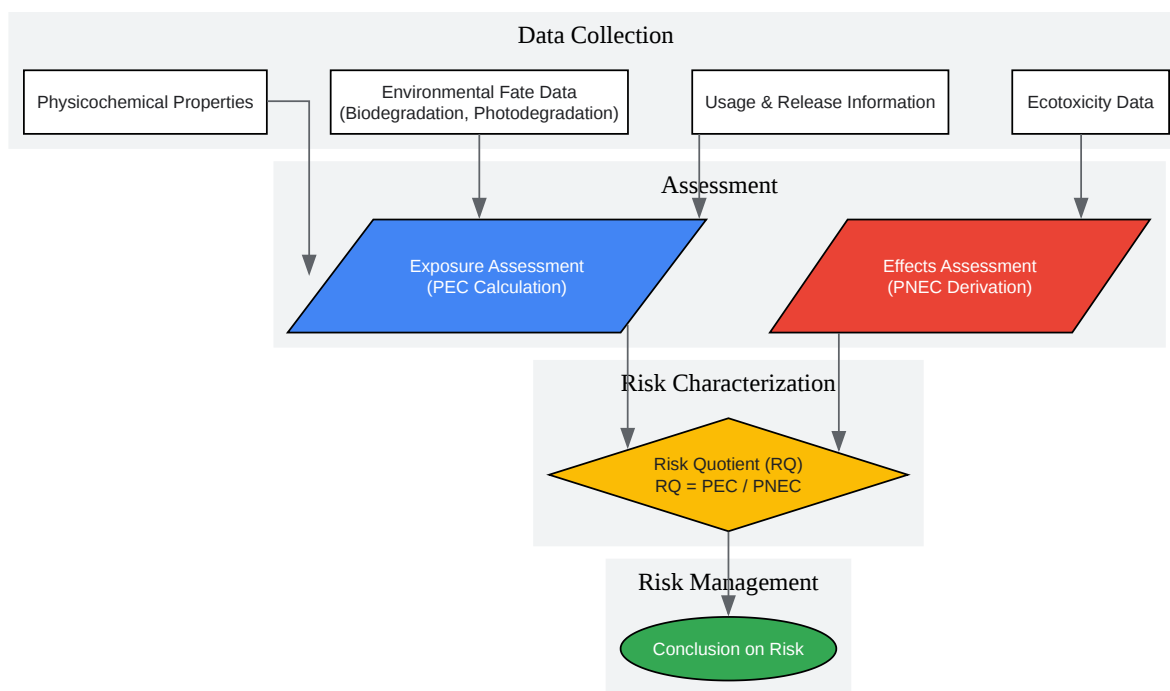
Environmental Fate and Risk Assessment Workflow

The following diagrams illustrate the environmental fate pathway of **Cashmeran** and a typical workflow for its environmental risk assessment.



[Click to download full resolution via product page](#)

Caption: Environmental fate pathway of **Cashmeran**.



[Click to download full resolution via product page](#)

Caption: Environmental risk assessment workflow.

Conclusion

The available scientific data indicate that **Cashmeran** is persistent in the environment, with low rates of biodegradation.[1][3] While its potential for bioaccumulation is considered low to moderate based on experimental studies, its persistence warrants ongoing monitoring and research.[3] Photodegradation appears to be a more significant removal pathway, particularly in the atmosphere.[1][7] The information compiled in this guide, including the detailed experimental protocols and illustrative diagrams, provides a comprehensive resource for researchers and professionals involved in the environmental risk assessment of fragrance

ingredients. Further research should focus on the long-term fate of **Cashmeran** in various environmental compartments and the potential for the formation of degradation products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. catalog.labcorp.com [catalog.labcorp.com]
- 2. Environmental risk assessment for the polycyclic musks AHTN and HHCB in the EU. I. Fate and exposure assessment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. oecd.org [oecd.org]
- 4. researchgate.net [researchgate.net]
- 5. contractlaboratory.com [contractlaboratory.com]
- 6. Ready biodegradability | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 7. oecd.org [oecd.org]
- 8. OECD Guidelines Test No. 301 C & F – BPC Instruments [bpcinstruments.com]
- 9. oecd.org [oecd.org]
- 10. shop.fera.co.uk [shop.fera.co.uk]
- 11. OECD 305: Bioaccumulation in Fish | ibacon GmbH [ibacon.com]
- To cite this document: BenchChem. [The Environmental Fate and Degradation of Cashmeran: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120643#environmental-fate-and-degradation-of-cashmeran]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com